

safety and handling precautions for 2,3,5,6-Tetrafluorobenzoic acid

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Compound of Interest

Compound Name: 2,3,5,6-Tetrafluorobenzoic acid

Cat. No.: B1210148

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An In-depth Technical Guide to the Safety and Handling of **2,3,5,6-Tetrafluorobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,3,5,6-Tetrafluorobenzoic Acid** (CAS No. 652-18-6), a versatile fluorinated building block used in the synthesis of pharmaceuticals, agrochemicals, and advanced materials. Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

Chemical Identification and Physical Properties

2,3,5,6-Tetrafluorobenzoic acid is a white crystalline solid. Its highly fluorinated structure enhances chemical stability and reactivity, making it a valuable intermediate in organic synthesis.



Property	Value	Reference
CAS Number	652-18-6	
Molecular Formula	C ₇ H ₂ F ₄ O ₂	[1]
Molecular Weight	194.08 g/mol	[2][1]
Appearance	White to almost white powder/crystal	
Melting Point	150-154 °C	[2]
Purity	≥ 98%	[2]

Hazard Identification and GHS Classification

This compound is classified as a hazardous substance. The primary risks are severe eye damage and skin irritation.[1] All personnel must be fully aware of these hazards before handling the material.

Hazard Class	Category	GHS Code	Hazard Statement	Reference
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation	[1]
Serious Eye Damage/Eye Irritation	Category 1	H318	Causes serious eye damage	[1]

GHS Label Elements:

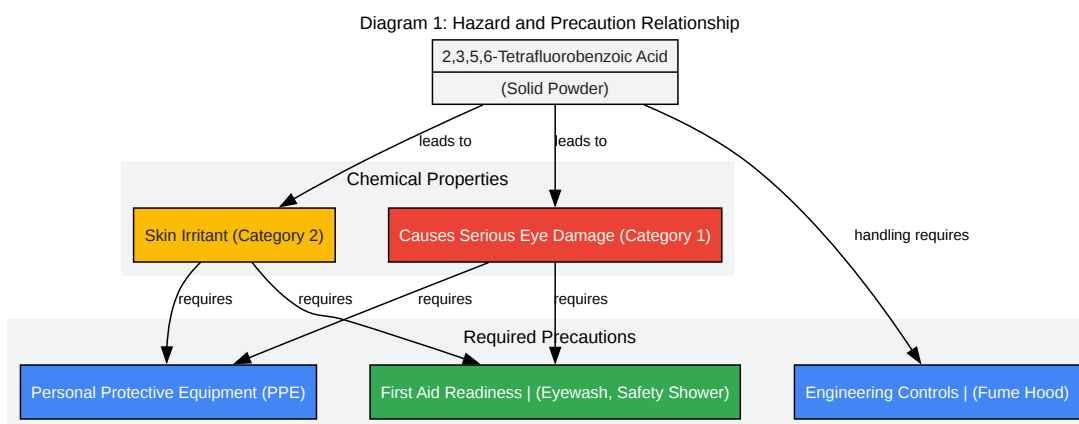
- Pictogram:
 -  alt text
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- Signal Word: Danger^[1]

Precautionary Statements (selected):^[1]

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.

Below is a diagram illustrating the logical relationship between the chemical's properties and the required safety measures.



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Diagram 1: Hazard and Precaution Relationship

Experimental Protocols: Safe Handling and Use

Due to its hazardous nature, **2,3,5,6-Tetrafluorobenzoic acid** must be handled with strict adherence to safety protocols.

Risk Assessment and Preparation

- Review SDS: Before starting any work, thoroughly read and understand the Safety Data Sheet (SDS).
- Designate Area: All handling of the solid and its solutions should occur within a certified chemical fume hood.[3]
- Assemble PPE: Ensure all required PPE is available and in good condition (see Section 4).
- Emergency Equipment: Confirm the location and functionality of the nearest safety shower and eyewash station.[4]

Weighing and Transfer Protocol

- Perform all weighing and transfers inside a fume hood to prevent inhalation of dust.[3]
- Use a micro-spatula for transfers. Avoid scooping large amounts that could create dust clouds.
- Tare the receiving vessel on the balance before adding the compound.
- Carefully add the compound to the vessel. If any material spills, clean it immediately following the spill protocol (Section 5.2).
- Close the primary container tightly immediately after use.[5]

The following workflow diagram outlines the standard procedure for handling this chemical in a laboratory setting.

Diagram 2: Laboratory Handling Workflow

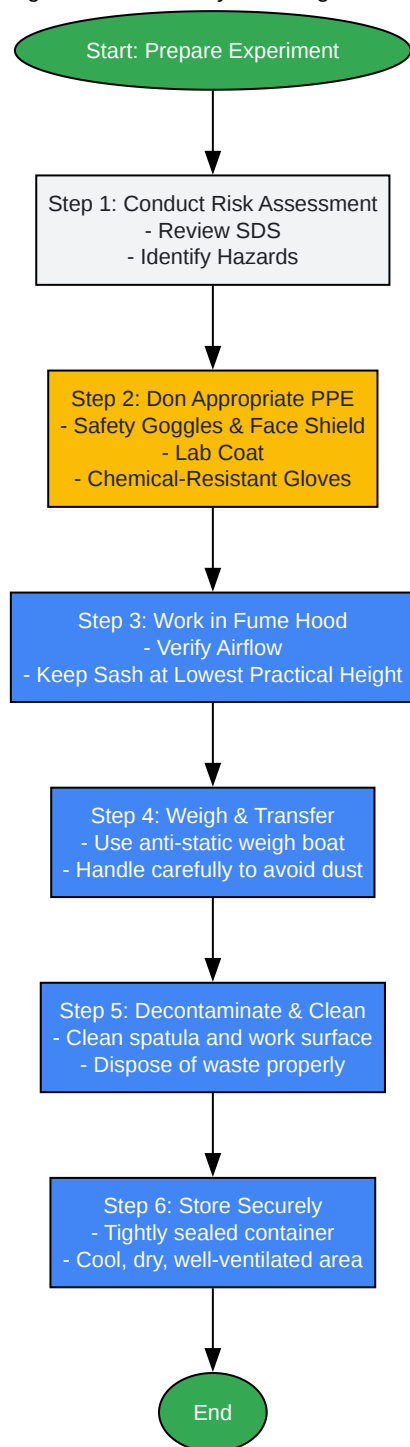
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Diagram 2: Laboratory Handling Workflow

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent contact and exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a face shield.	Protects against dust and splashes, preventing serious eye damage.[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a fully buttoned lab coat.	Prevents skin irritation from direct contact.[6]
Respiratory Protection	Not required if handled inside a fume hood. If a fume hood is unavailable, a NIOSH-approved respirator with a particle filter (e.g., N95) is necessary.[7]	Prevents respiratory tract irritation from dust inhalation. [7]

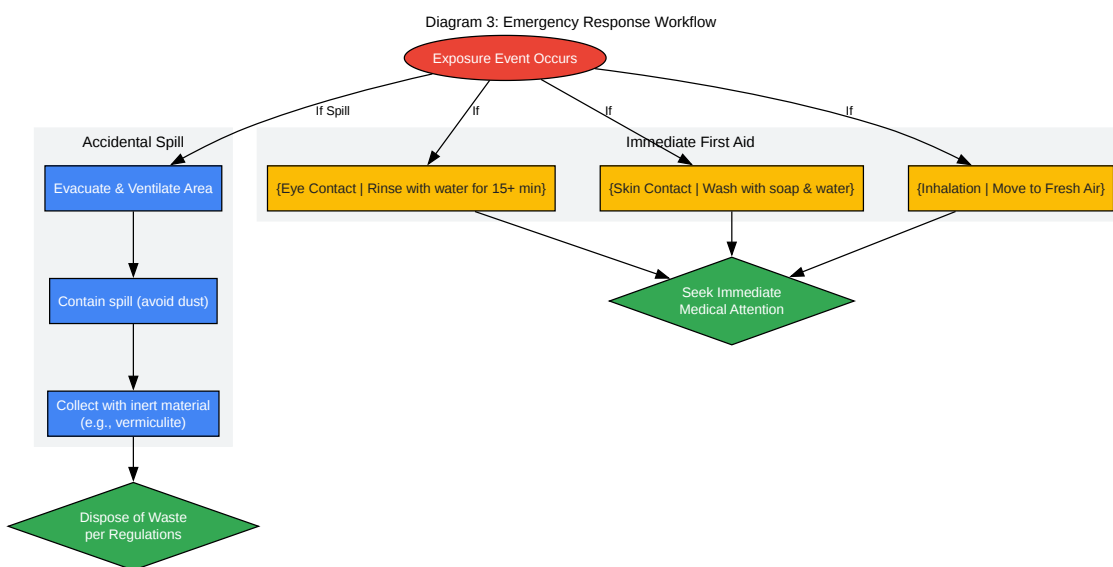
First Aid and Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures

Exposure Route	First Aid Protocol	Reference
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if possible. Seek immediate medical attention.	[5] [7]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, seek medical attention.	[5] [7]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.	[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[7]

The diagram below details the workflow for responding to an emergency.



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Diagram 3: Emergency Response Workflow

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear full PPE. Avoid breathing dust.

[7]

- Containment: Prevent the powder from spreading. Avoid methods that generate dust, such as dry sweeping.
- Clean-up: Carefully scoop the spilled material into a suitable, labeled container for disposal. [7] If necessary, moisten the material slightly with a non-reactive solvent to prevent it from becoming airborne.
- Decontamination: Clean the spill area thoroughly with soap and water.

Storage and Disposal

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[5]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases. [7]
- Store locked up.[5]

Disposal Considerations

- Dispose of waste material and contaminated packaging in accordance with all local, regional, and national regulations.[7]
- Contact a licensed professional waste disposal service.[7] Do not empty into drains.[4]

Stability and Reactivity

- Reactivity: Generally stable under recommended storage conditions.[7]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[7]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and hydrogen fluoride.[8]

This guide is intended to supplement, not replace, institutional safety protocols and professional judgment. Always prioritize safety and consult your institution's Environmental Health and Safety (EHS) department with any questions.

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